

Technical Guide: 3-Morpholinopropanal in Drug Discovery & Synthesis[1][2]

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Compound of Interest

Compound Name: 3-Morpholinopropanal

CAS No.: 19851-01-5

Cat. No.: B012511

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Executive Summary

3-Morpholinopropanal (CAS: 19851-01-5) serves as a critical C3-synthon in medicinal chemistry, primarily used to introduce the morpholine moiety—a "privileged pharmacophore" known to enhance metabolic stability, solubility, and target selectivity.[1][2] Unlike simple alkyl aldehydes, **3-morpholinopropanal** presents unique handling challenges due to its tendency to polymerize and its relationship with the toxic precursor acrolein.[1][2] This guide outlines robust synthetic pathways, stabilization strategies via acetals, and its application in reductive amination and heterocycle design.[2]

Part 1: Chemical Identity & Stability Profile[2]

The Molecule

3-Morpholinopropanal is a bifunctional molecule containing a tertiary amine (morpholine ring) and a reactive aldehyde at the terminus of a propyl chain.

Property	Specification
IUPAC Name	3-(Morpholin-4-yl)propanal
CAS Number	19851-01-5 (Free Aldehyde) 35573-93-4 (Diethyl Acetal precursor)
Molecular Weight	143.18 g/mol
Boiling Point	~226°C (Predicted); often distilled under vacuum
Stability	Unstable. Prone to self-polymerization and oxidation. [1] [2] [3]
Storage Form	Best stored as 3-Morpholinopropionaldehyde diethyl acetal (Stable liquid). [1] [2]

The Stability Paradox

The free aldehyde is thermodynamically unstable. It can undergo:

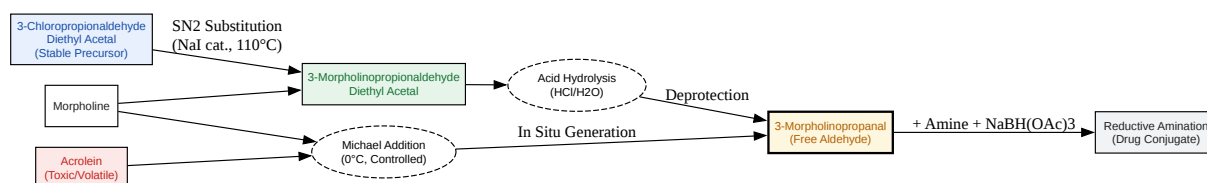
- Self-Aldol Condensation: Catalyzed by the internal basic amine.[\[1\]](#)[\[2\]](#)
- Retro-Michael Reaction: Reverting to Acrolein (highly toxic) and Morpholine under thermal stress.[\[1\]](#)[\[2\]](#)

Critical Insight: For reproducible results, never store the free aldehyde.[\[2\]](#) Generate it in situ from the diethyl acetal or use it immediately after synthesis from acrolein.[\[2\]](#)

Part 2: Synthetic Accessibility & Workflows

Researchers typically access this moiety via two distinct routes: the "Robust Route" (via Acetal) for small-scale, high-purity medicinal chemistry, and the "Industrial Route" (via Acrolein) for large-scale preparation.[\[1\]](#)[\[2\]](#)

Diagram: Synthetic Pathways



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Caption: Dual pathways for accessing **3-Morpholinopropanal**. The Acetal route (top) offers higher stability and safety compared to the Acrolein route (bottom).

Part 3: Experimental Protocols

Protocol A: Synthesis via Acetal Hydrolysis (Recommended)

This method avoids handling free acrolein and yields a clean product suitable for sensitive biological assays.

Reagents:

- 3-Chloropropionaldehyde diethyl acetal (CAS 35573-93-4)[1][2]
- Morpholine (1.2 equiv)[1]
- Sodium Iodide (catalytic)[1]
- Amberlyst-15 resin or 1M HCl[1][2]

Step-by-Step:

- Substitution: Combine 3-chloropropionaldehyde diethyl acetal and morpholine in dry DMF with catalytic NaI. Heat to 100-110°C for 12-16 hours.[1][2]

- Workup: Cool, dilute with water, and extract with ethyl acetate. The product, 3-morpholinopropionaldehyde diethyl acetal, is a stable oil.[1][2]
- Hydrolysis (Activation):
 - Dissolve the acetal in THF/Water (4:1).
 - Add Amberlyst-15 (acidic resin) or 1M HCl.[1][2] Stir at Room Temperature (RT) for 2 hours.
 - Monitoring: TLC will show the disappearance of the non-polar acetal.
- Usage: Neutralize with NaHCO₃, filter, and immediately add the solution to your reductive amination reaction. Do not concentrate to dryness.

Protocol B: Reductive Amination (General Procedure)

Used to attach the morpholinopropyl group to a secondary or primary amine (e.g., a kinase inhibitor scaffold).

Reagents:

- Target Amine (1.0 equiv)[1]
- **3-Morpholinopropanal** (1.2 equiv, generated in situ)[1][2]
- Sodium Triacetoxyborohydride (STAB, 1.5 equiv)[1]
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)[1][2]
- Acetic Acid (catalytic)[1]

Step-by-Step:

- Imine Formation: Dissolve the Target Amine in DCE. Add the fresh **3-Morpholinopropanal** solution. If the amine is a salt, add 1.0 equiv of TEA.
- Acid Catalysis: Add catalytic Acetic Acid (pH ~5-6). Stir for 30-60 mins to ensure imine/hemiaminal formation.

- Reduction: Add STAB in one portion. Stir at RT for 4-16 hours.[1][2]
- Quench: Quench with saturated aqueous NaHCO₃. Extract with DCM.[2]
- Purification: The product is basic. Purify via SCX (Strong Cation Exchange) columns or flash chromatography (DCM/MeOH/NH₃).[1][2]

Part 4: Research Areas & Applications

Medicinal Chemistry: The "Solubilizing Tail"

The 3-morpholinopropyl group is a classic "solubilizing tail" found in numerous kinase inhibitors (e.g., Gefitinib analogs).[1][2]

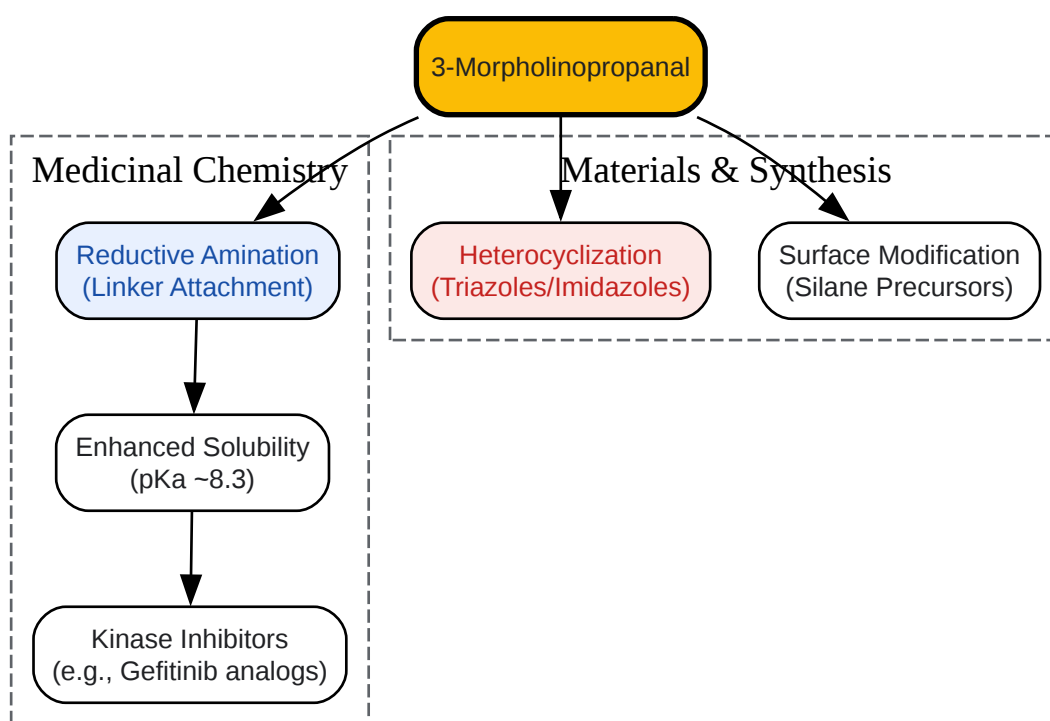
- Mechanism: The morpholine nitrogen (pK_a ~8.[2]3) is protonated at physiological pH, enhancing aqueous solubility.[2]
- Metabolic Stability: The ether oxygen in the morpholine ring reduces lipophilicity compared to piperidine, lowering metabolic clearance (Cl_{int}).

Heterocycle Synthesis

The aldehyde functionality allows **3-morpholinopropanal** to serve as a precursor for constructing complex heterocycles:

- Triazoles: Reaction with thiosemicarbazide followed by cyclization yields 1,2,4-triazoles with a morpholine tail.[1][2]
- Quinolines: Friedländer synthesis with 2-aminoaryl ketones.[1][2]

Diagram: Application Workflow



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Caption: Strategic utility of **3-Morpholinopropanal** in drug design and materials science.[1][2]

Part 5: Safety & Toxicology (E-E-A-T)[1]

Acrolein Release

Researchers must treat **3-morpholinopropanal** as a masked acrolein source.[1][2] Under thermal stress or strong acidic conditions, the retro-Michael reaction can release acrolein, a potent lachrymator and pulmonary toxicant.[2]

- Control: Perform all hydrolysis and concentration steps in a fume hood.
- Waste: Treat aqueous waste with basic sodium bisulfite solution to quench any generated acrolein or free aldehyde before disposal.[2]

Metabolite Biomarkers

In vivo, morpholine-containing drugs can be metabolized.[1][2] However, acrolein toxicity is usually associated with the metabolism of the propyl chain if it undergoes oxidation. The

metabolite 3-hydroxypropylmercapturic acid (3-HPMA) is a specific biomarker for acrolein exposure, relevant when assessing the toxicity of prodrugs releasing this moiety.[1][2]

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